

An In-Depth Technical Guide to 6-Methoxy-8-nitroquinoline

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Compound of Interest

Compound Name: Methyl 4-oxo-3,4-dihydroquinazoline-7-carboxylate

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For Researchers, Scientists, and Drug Development Professionals

Foreword: Unveiling the Chemistry of a Key Synthetic Intermediate

In the landscape of medicinal chemistry and materials science, the quinoline scaffold holds a privileged position. Its derivatives are at the core of numerous therapeutic agents and functional materials. Among these, 6-methoxy-8-nitroquinoline, a compound with the molecular formula $C_{10}H_8N_2O_3$, emerges as a pivotal intermediate, particularly in the synthesis of antimalarial drugs. This guide provides a comprehensive technical overview of the physical and chemical properties of 6-methoxy-8-nitroquinoline, offering field-proven insights into its synthesis, analysis, and chemical behavior. Our objective is to equip researchers, scientists, and drug development professionals with the in-depth knowledge necessary to effectively utilize this versatile molecule in their research and development endeavors.

Core Molecular Attributes of 6-Methoxy-8-nitroquinoline

6-Methoxy-8-nitroquinoline is a substituted quinoline carrying a methoxy group at the 6-position and a nitro group at the 8-position. This substitution pattern imparts unique electronic and steric properties that govern its reactivity and physical characteristics.

Caption: Chemical structure of 6-Methoxy-8-nitroquinoline.

Physical and Chemical Properties

The physical and chemical properties of 6-methoxy-8-nitroquinoline are summarized in the table below, providing a quick reference for experimental design and handling.

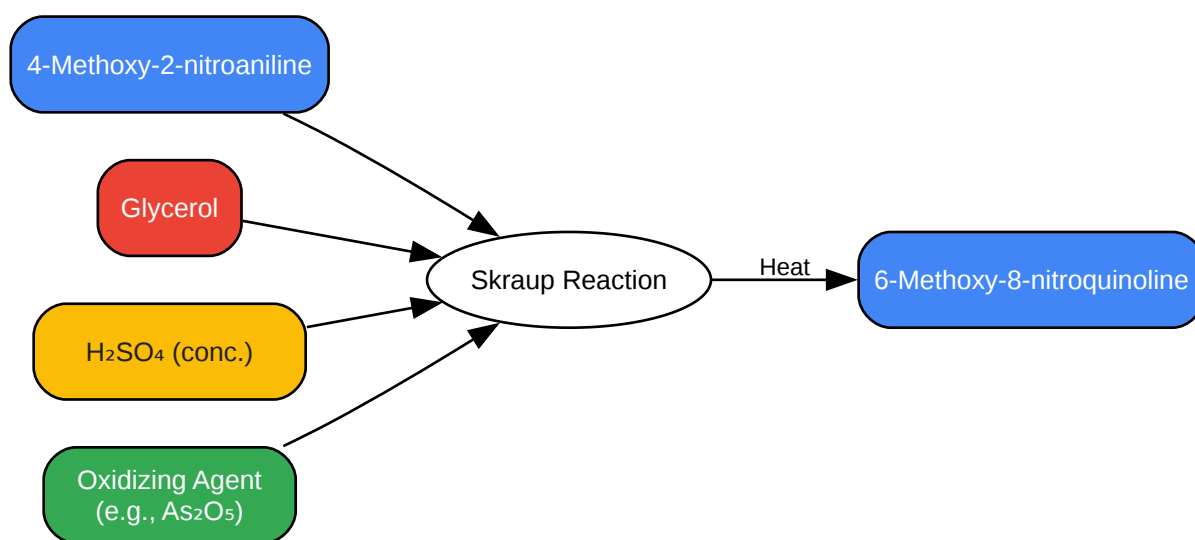
Property	Value	Reference(s)
IUPAC Name	6-methoxy-8-nitroquinoline	[1]
CAS Number	85-81-4	[1]
Molecular Formula	C ₁₀ H ₈ N ₂ O ₃	[1]
Molecular Weight	204.18 g/mol	[1]
Appearance	Yellow to light-tan crystalline solid	[2][3]
Melting Point	158-162 °C	[4]
Solubility	Soluble in organic solvents like ethanol, chloroform, and dimethyl sulfoxide (DMSO). Slightly soluble in methanol and very slightly soluble in water.	[2][3]
pKa	Data not readily available. The quinoline nitrogen is weakly basic.	
LogP	1.9	[5]

Synthesis and Purification: A Practical Approach

The most established and widely used method for the synthesis of 6-methoxy-8-nitroquinoline is the Skraup reaction, a classic method for quinoline synthesis. This reaction involves the condensation of an aromatic amine with glycerol in the presence of an oxidizing agent and a dehydrating agent, typically sulfuric acid.

The Skraup Synthesis of 6-Methoxy-8-nitroquinoline

The synthesis starts from 4-methoxy-2-nitroaniline, which is reacted with glycerol, sulfuric acid, and an oxidizing agent like arsenic pentoxide or the nitro compound of the starting amine itself. The glycerol is first dehydrated by the hot sulfuric acid to form acrolein, which then undergoes a Michael addition with the aniline. The resulting intermediate then cyclizes and is subsequently oxidized to form the quinoline ring system.



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Caption: Conceptual workflow of the Skraup synthesis.

Detailed Experimental Protocol: Synthesis

The following protocol is adapted from a well-established procedure and should be performed with appropriate safety precautions in a fume hood.[2]

Materials:

- 4-methoxy-2-nitroaniline
- Glycerol
- Concentrated Sulfuric Acid (H_2SO_4)
- Arsenic Pentoxide (As_2O_5) or p-nitrophenol
- Methanol
- Chloroform
- Activated Carbon
- Ice
- Concentrated Ammonium Hydroxide (NH_4OH)

Procedure:

- In a three-necked round-bottom flask equipped with a mechanical stirrer, dropping funnel, and thermometer, combine 4-methoxy-2-nitroaniline and arsenic pentoxide.
- Add glycerol to the mixture and stir to form a homogeneous slurry.
- Slowly add concentrated sulfuric acid through the dropping funnel. The temperature will rise; maintain it below 120°C .
- After the addition is complete, heat the reaction mixture to $130\text{--}140^\circ\text{C}$ for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Allow the mixture to cool to below 100°C and then cautiously pour it into a beaker containing a mixture of ice and water.
- Neutralize the acidic solution by slowly adding concentrated ammonium hydroxide until the pH is basic. This will precipitate the crude product.
- Collect the crude solid by vacuum filtration and wash it thoroughly with water.

Purification Protocol

The crude 6-methoxy-8-nitroquinoline can be purified by recrystallization.

Procedure:

- Dissolve the crude product in a minimal amount of hot chloroform.
- Add a small amount of activated carbon to the solution and boil for a few minutes to decolorize.
- Hot filter the solution to remove the activated carbon.
- Allow the filtrate to cool slowly to room temperature, then place it in an ice bath to maximize crystal formation.
- Collect the purified crystals by vacuum filtration and wash them with a small amount of cold methanol.[\[2\]](#)
- Dry the crystals in a vacuum oven. The purity can be checked by melting point determination and HPLC analysis.

Spectroscopic and Analytical Characterization

The identity and purity of 6-methoxy-8-nitroquinoline are confirmed through various spectroscopic and analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of 6-methoxy-8-nitroquinoline.

^1H NMR (400 MHz, DMSO- d_6):[\[6\]](#)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
8.87	dd	1H	H-2
8.43	dd	1H	H-4
8.03	d	1H	H-5
7.71	d	1H	H-7
7.67	dd	1H	H-3
3.98	s	3H	-OCH ₃

¹³C NMR (101 MHz, CDCl₃): (Predicted and based on related structures)

Chemical Shift (δ , ppm)	Assignment
~159	C-6
~145	C-8a
~145	C-2
~135	C-4
~130	C-4a
~122	C-3
~102	C-5
~95	C-7
~56	-OCH ₃

Quaternary C-8 is expected to be weak and further downfield.

Mass Spectrometry (MS)

The mass spectrum of 6-methoxy-8-nitroquinoline shows a molecular ion peak ($[M]^+$) at m/z 204, corresponding to its molecular weight.^[5]

Infrared (IR) Spectroscopy

The IR spectrum exhibits characteristic absorption bands for the functional groups present in the molecule. Key peaks include:

- Aromatic C-H stretching: $\sim 3100\text{-}3000\text{ cm}^{-1}$
- C-H stretching (methoxy): $\sim 2950\text{-}2850\text{ cm}^{-1}$
- Aromatic C=C and C=N stretching: $\sim 1600\text{-}1450\text{ cm}^{-1}$
- Asymmetric and symmetric NO_2 stretching: ~ 1530 and $\sim 1350\text{ cm}^{-1}$
- C-O stretching (methoxy): $\sim 1250\text{ cm}^{-1}$

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

A reversed-phase HPLC method can be employed to determine the purity of 6-methoxy-8-nitroquinoline.

Experimental Protocol: HPLC Analysis

- Column: C18 (e.g., 4.6 x 150 mm, 5 μm)
- Mobile Phase: A gradient or isocratic mixture of acetonitrile and water with an acidic modifier (e.g., 0.1% formic acid or phosphoric acid).
- Flow Rate: 1.0 mL/min
- Detection: UV at 254 nm
- Injection Volume: 10 μL
- Column Temperature: 30 $^{\circ}\text{C}$

This method is scalable and can be adapted for preparative separation to isolate impurities.

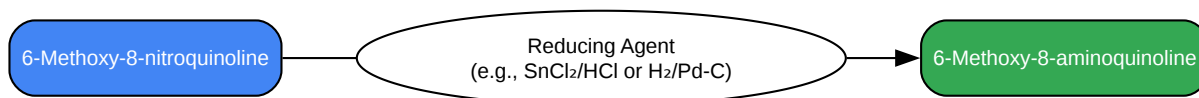
Chemical Reactivity and Synthetic Applications

The chemical reactivity of 6-methoxy-8-nitroquinoline is primarily dictated by the interplay of the electron-donating methoxy group and the electron-withdrawing nitro group on the quinoline ring.

Reduction of the Nitro Group

The most significant reaction of 6-methoxy-8-nitroquinoline is the reduction of the 8-nitro group to an amino group, yielding 6-methoxy-8-aminoquinoline. This transformation is a crucial step in the synthesis of the antimalarial drug primaquine and its analogues.[7][8]

Typical Reduction Protocol: A common method for this reduction involves the use of a reducing agent such as tin(II) chloride (SnCl_2) in an acidic medium (e.g., hydrochloric acid) or catalytic hydrogenation using catalysts like palladium on carbon (Pd/C) or Raney nickel.[7][9]



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Caption: Reduction of the nitro group.

Electrophilic Aromatic Substitution

The quinoline ring is generally deactivated towards electrophilic aromatic substitution compared to benzene due to the electron-withdrawing effect of the nitrogen atom. However, the presence of the activating methoxy group at the 6-position directs electrophilic attack to the ortho and para positions relative to it, primarily the 5- and 7-positions. The nitro group at the 8-position is a strong deactivating group and will direct incoming electrophiles to the meta position (positions 5 and 7). Therefore, electrophilic substitution is most likely to occur at the 5- and 7-positions, with the exact regioselectivity depending on the specific electrophile and reaction conditions.[10]

Safety and Handling

6-Methoxy-8-nitroquinoline should be handled with care in a well-ventilated laboratory fume hood. It is classified as harmful if swallowed, in contact with skin, or if inhaled, and causes skin and eye irritation.^[1]

Personal Protective Equipment (PPE):

- Safety goggles or a face shield
- Chemical-resistant gloves
- Laboratory coat
- Respiratory protection if dust is generated

Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials.

Conclusion

6-Methoxy-8-nitroquinoline is a compound of significant interest due to its role as a key building block in the synthesis of pharmacologically active molecules. A thorough understanding of its physical and chemical properties, as detailed in this guide, is essential for its efficient and safe utilization in research and development. The provided protocols for its synthesis, purification, and analysis serve as a practical resource for scientists in the field. Further exploration of its reactivity will undoubtedly continue to unlock new applications for this versatile quinoline derivative.

References

- Mosher, H. S., Yanko, W. H., & Whitmore, F. C. (1947). 6-Methoxy-8-nitroquinoline. *Organic Syntheses*, 27, 68. doi:10.15227/orgsyn.027.0068 [\[Link\]](#)
- Held, J., et al. (2021). 8-Amino-6-Methoxyquinoline—Tetrazole Hybrids: Impact of Linkers on Antiplasmodial Activity. *Molecules*, 26(18), 5543. doi:10.3390/molecules26185543 [\[Link\]](#)

- Elderfield, R. C., & Gensler, W. J. (1946). Process for the preparation and manufacture of 6-methoxy-8-(4-amino-1-methylbutylamino)-quinoline. U.S.
- Solubility of Things. (n.d.). 6-Methoxy-8-nitroquinoline. Retrieved from [\[Link\]](#)
- SpectraBase. (n.d.). 6-Methoxyquinoline. Retrieved from [\[Link\]](#)
- Adewole, E., Oke, T. O., Peters, O. A., & Ogunmodede, O. T. (2014). Synthesis of 8-Methoxyquinoline and 5-Nitro-8-methoxyquinoline and their Biological Activities. ResearchGate. [\[Link\]](#)
- Regioselectivity in Electrophilic Aromatic Substitutions. (2023, January 15). YouTube. Retrieved from [\[Link\]](#)
- Varma, R. S. (2025). Selective and sustainable nitro reduction and reductive N-alkylation using a recyclable V2O5/TiO2 catalyst for amine synthesis. Materials Advances. [\[Link\]](#)
- Chemistry LibreTexts. (2023, January 4). 15.2: Regioselectivity in Electrophilic Aromatic Substitution. Retrieved from [\[Link\]](#)
- Christensen, M., et al. (2019). Fast and accurate prediction of the regioselectivity of electrophilic aromatic substitution reactions. Chemical Science, 10(32), 7639-7646. [\[Link\]](#)
- ResearchGate. (n.d.). A comparison of regioselectivity in electrophilic aromatic substitution.... Retrieved from [\[Link\]](#)
- National Programme on Technology Enhanced Learning. (n.d.). 13C NMR spectroscopy. Retrieved from [\[Link\]](#)
- ChemSynthesis. (2025). 6-methoxy-8-nitroquinoline. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Electrophilic aromatic substitution. Retrieved from [\[Link\]](#)
- Oregon State University. (n.d.). 13C NMR Chemical Shifts. Retrieved from [\[Link\]](#)
- Riegel, B., et al. (1946). Derivatives of 6-Methoxy-8-aminoquinoline and 2-Methyl-6-methoxy-8-aminoquinoline. I. Journal of the American Chemical Society, 68(7), 1264-1268. [\[Link\]](#)

- PubChem. (n.d.). 6-Methoxy-8-nitroquinoline. Retrieved from [[Link](#)]
- PubChemLite. (n.d.). 6-methoxy-8-nitroquinoline (C₁₀H₈N₂O₃). Retrieved from [[Link](#)]

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Sources

- 1. 6-Methoxy-8-nitroquinoline | C₁₀H₈N₂O₃ | CID 6822 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. solubilityofthings.com [solubilityofthings.com]
- 4. chemsynthesis.com [chemsynthesis.com]
- 5. PubChemLite - 6-methoxy-8-nitroquinoline (C₁₀H₈N₂O₃) [pubchemlite.lcsb.uni.lu]
- 6. 6-METHOXY-8-NITROQUINOLINE(85-81-4) ¹³C NMR spectrum [chemicalbook.com]
- 7. mdpi.com [mdpi.com]
- 8. US2604474A - Process for the preparation and manufacture of 6-methoxy-8-(4-amino-1-methylbutylamino)-quinoline - Google Patents [patents.google.com]
- 9. Selective and sustainable nitro reduction and reductive N -alkylation using a recyclable V₂O₅/TiO₂ catalyst for amine synthesis - Materials Advances (RSC Publishing) DOI:10.1039/D5MA00711A [pubs.rsc.org]
- 10. Electrophilic aromatic substitution - Wikipedia [en.wikipedia.org]
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